

WIZARD² 2470 Detector System: A Technical Guide

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Compound of Interest

Compound Name: SM-2470

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The PerkinElmer WIZARD² 2470 is an automatic gamma counter designed for high-throughput applications in research, drug development, and clinical diagnostics.[\[1\]](#)[\[2\]](#)[\[3\]](#) This in-depth technical guide details the core workings of the WIZARD² 2470 detector system, tailored for researchers, scientists, and drug development professionals. The instrument combines robust hardware with flexible software to deliver accurate and efficient gamma radiation analysis.[\[1\]](#)[\[2\]](#)

Core Principles of Operation

The WIZARD² 2470 is engineered for the sensitive detection of gamma-emitting radionuclides.[\[4\]](#) The system's operation is centered around a sophisticated detector assembly, automated sample handling, and powerful data analysis software. Models are available with one, two, five, or ten independent well-type detectors to accommodate varying throughput needs.[\[2\]](#)[\[5\]](#) The instrument can be used as a standalone unit or networked for seamless data integration.[\[2\]](#)

Detector System and Radiation Shielding

At the heart of the WIZARD² 2470 are thallium-activated sodium iodide (NaI(Tl)) crystal detectors.[\[1\]](#)[\[2\]](#)[\[3\]](#) These scintillating crystals are highly efficient at converting gamma ray energy into flashes of light. The well-type design and 4π counting geometry maximize the capture of radiation emitted from the sample, ensuring optimal counting efficiency.[\[1\]](#)[\[2\]](#)[\[3\]](#)

To minimize background radiation and prevent crosstalk between samples and detectors, the system is heavily shielded. The detector assembly is encased in a minimum of 12 mm of lead above and below, with 30 mm of solid lead shielding against the conveyor and 7 mm between

individual detectors.[1][2] This robust shielding is critical for low-level counting applications and for working with higher energy isotopes like ⁵¹Cr.[5][6]

Signal Processing and Analysis

When a gamma ray interacts with a NaI(Tl) crystal, it produces a light pulse that is converted into an electrical signal by a photomultiplier tube. This signal is then processed by a linear multichannel analyzer (MCA) with 2048 channels.[1][2][3][7] The MCA sorts the incoming pulses by their energy, generating a spectrum that allows for the identification and quantification of specific radionuclides. The system has a dead time of 2.5 μ s, which is the time it takes for the system to process an event before it can accept another.[1][2][3]

The WIZARD² 2470 is capable of detecting a wide range of radionuclides, with a pre-installed library of 45 nuclides, including ¹²⁵I, ⁵⁷Co, ^{99m}Tc, and ¹³¹I.[1][2] It also features an open window for counting isotopes with energies from 15 to 1000 keV.[1][4]

System Specifications

The following tables summarize the key quantitative data for the WIZARD² 2470 detector system.

Detector and Performance Specifications

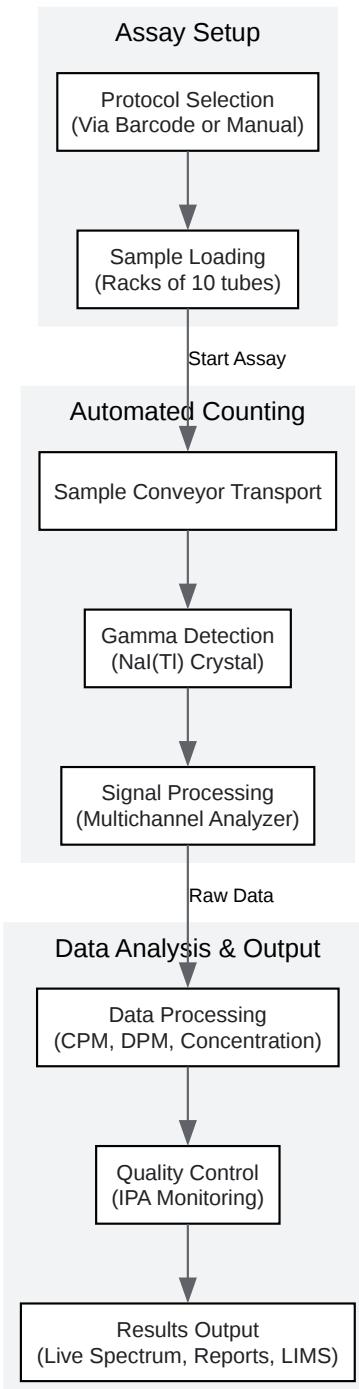
Parameter	Value
Detector Type	Thallium-activated Sodium Iodide (NaI(Tl)) Crystal
Crystal Dimensions	50 mm height x 32 mm diameter[1][2][3]
Counting Geometry	4π [1][2][3]
Energy Range	15 - 1000 keV[1][2][4]
Multichannel Analyzer	2048 channels[1][2][3]
Dead Time	2.5 μ s[1][2][3]
Maximum Count Rate	~6 million DPM (~5 million CPM) for ¹²⁵ I[1][2][4]
Radionuclide Library	45 nuclides[1][2][3]

Physical and Environmental Specifications

Parameter	Value
Sample Capacity	550 samples (55 racks) or 1000 samples (100 racks)[1][2]
Dimensions (550-sample model)	729 mm (H) x 650 mm (W) x 770 mm (D)[1]
Dimensions (1000-sample model)	729 mm (H) x 1190 mm (W) x 650 mm (D)[1]
Weight	150 - 165 kg (depending on model)[1]
Electrical Requirements	100-240 V, 50-60 Hz, 150 VA maximum[1]
Operating Temperature	+15 °C to +35 °C[1]
Maximum Humidity	85%[1]

Experimental Workflow and Data Management

The WIZARD² 2470 is designed for automated, high-throughput workflows. The following diagram illustrates the logical progression from sample loading to data analysis.

WIZARD² 2470 Experimental Workflow[Click to download full resolution via product page](#)WIZARD² 2470 Experimental Workflow

Experimental Protocols

While specific, step-by-step experimental protocols are application-dependent and not detailed in the instrument's core technical specifications, the WIZARD² 2470 is ideally suited for a range of common gamma counting assays.

- Radioimmunoassays (RIA) and Immunoradiometric Assays (IRMA): These are common applications for the WIZARD² 2470.^{[5][6]} The general protocol involves:
 - Preparation of standards, controls, and unknown samples in appropriate tubes.
 - Addition of radiolabeled tracer (e.g., ¹²⁵I-labeled antigen or antibody).
 - Incubation to allow for competitive binding (RIA) or sandwich formation (IRMA).
 - Separation of bound and free radiotracer.
 - Counting of the bound fraction in the WIZARD² 2470.
 - The instrument's software can then perform curve fitting (e.g., 4-parameter or 5-parameter logistic fits) and calculate the concentration of the analyte in the unknown samples.^[3]
- Chromium Release Assays: The WIZARD² 2470 is well-suited for these assays due to its excellent shielding, which minimizes crosstalk from higher-energy isotopes like ⁵¹Cr.^{[5][6]} A typical workflow includes:
 - Labeling of target cells with ⁵¹Cr.
 - Incubation of labeled target cells with effector cells.
 - Centrifugation to pellet the cells.
 - Collection of the supernatant.
 - Counting the radioactivity in the supernatant, which is proportional to the amount of cell lysis.

Data Management and Quality Control

The WIZARD² 2470 is controlled by an industry-standard computer, typically running a Windows operating system.[1][3] The system software allows for comprehensive data analysis, including live spectrum display, automatic decay correction, and various curve-fitting methods. [2][3][8]

A key feature is the Instrument Performance Assessment (IPA™), which continuously monitors nine detector parameters for quality control.[1] These parameters include isotope peak channel, background count rate, detector efficiency, and resolution. The system provides out-of-control warnings to ensure data integrity.[1] For laboratories in regulated environments, optional software is available to support compliance with 21 CFR Part 11.[5][6]

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